

An In-depth Technical Guide to the Chemical Properties of Cazpaullone

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Compound of Interest

Compound Name: Cazpaullone

Cat. No.: B1668657

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Abstract

Cazpaullone, scientifically known as 9-cyano-1-azapaullone, is a potent and selective inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β). As a derivative of 1-azakenpaullone, it has garnered significant interest within the scientific community for its potential therapeutic applications, particularly in the fields of diabetes and neurodegenerative disorders. This technical guide provides a comprehensive overview of the chemical and biological properties of **Cazpaullone**, including its inhibitory activity, effects on key signaling pathways, and detailed experimental protocols for its characterization.

Chemical Properties and Structure

Cazpaullone is a synthetic heterocyclic compound belonging to the paullone family. Its chemical structure is characterized by an indolo[3,2-d][1]benzazepine core, with a cyano group at the 9th position and a nitrogen atom at the 1st position of the azepine ring. This specific substitution pattern is crucial for its high affinity and selectivity towards GSK-3 β .

Kinase Inhibitory Profile

Cazpaullone exhibits a high degree of selectivity for GSK-3 β over other cyclin-dependent kinases (CDKs). The inhibitory concentrations (IC₅₀) highlight this specificity, making it a valuable tool for studying GSK-3 β -mediated cellular processes.

Kinase Target	IC50 Value
Glycogen Synthase Kinase-3 β (GSK-3 β)	8 nM ^[1]
Cyclin-Dependent Kinase 5/p25 (CDK5/p25)	0.3 μ M ^[1]
Cyclin-Dependent Kinase 1/cyclin B (CDK1/cyclin B)	0.5 μ M ^[1]

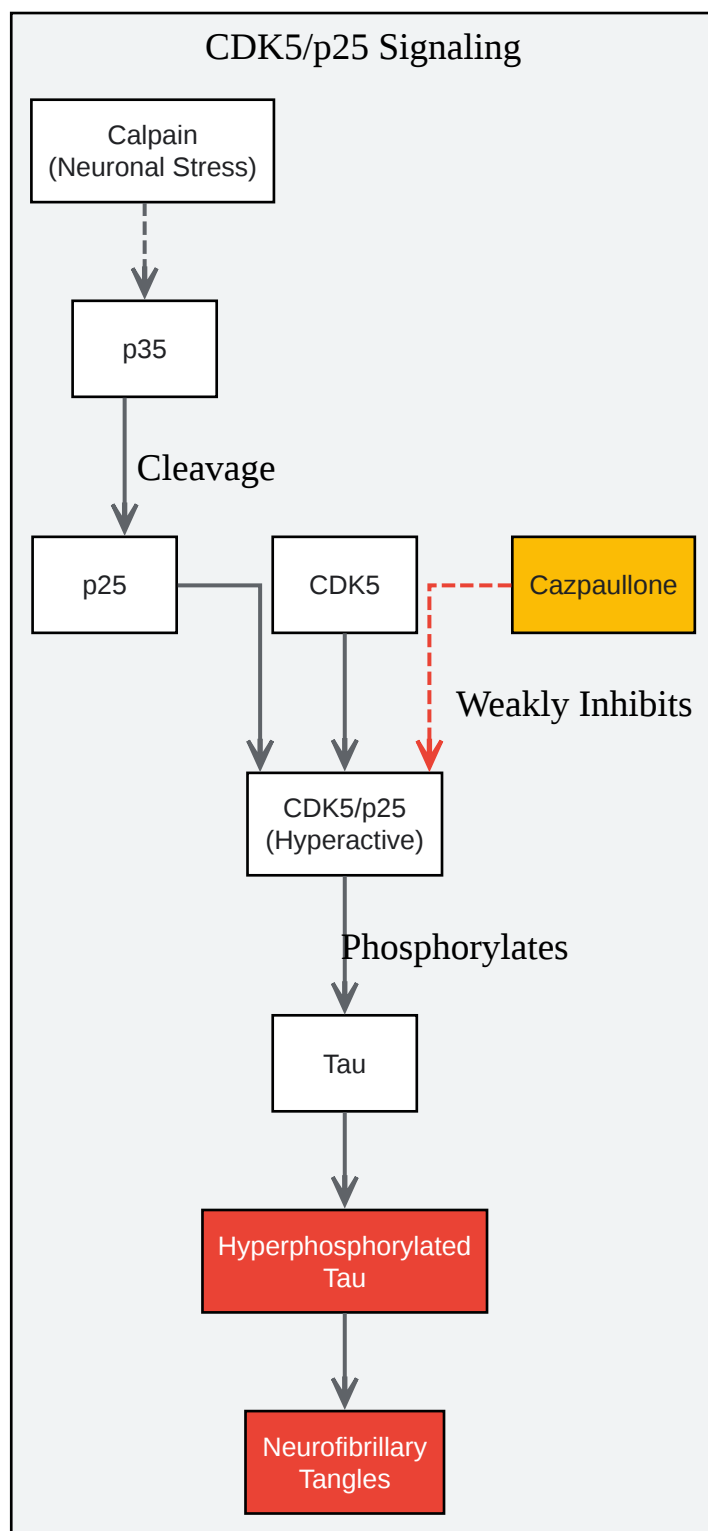
Table 1: Inhibitory activity of **Cazpaulone** against various kinases.

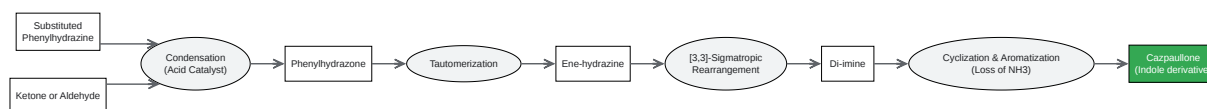
Key Signaling Pathways

Cazpaulone's primary mechanism of action involves the direct inhibition of GSK-3 β , a key regulator in multiple signaling pathways. Its effects on the Wnt/ β -catenin and CDK5/p25 pathways are of particular interest.

Wnt/ β -catenin Signaling Pathway

GSK-3 β is a critical component of the β -catenin destruction complex. In the absence of a Wnt signal, GSK-3 β phosphorylates β -catenin, marking it for ubiquitination and subsequent proteasomal degradation. By inhibiting GSK-3 β , **Cazpaulone** prevents the phosphorylation of β -catenin, leading to its accumulation in the cytoplasm and translocation to the nucleus, where it activates the transcription of Wnt target genes.





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References

- 1. Cazpaullone | GSK3 β inhibitor | Probechem Biochemicals [probechem.com]
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